Essential Safety and Operational Guide for Handling Tos-O-C4-NH-Boc

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Compound of Interest		
Compound Name:	*Tos-O-C4-NH-Boc*	
Cat. No.:	*B3048755*	Get Quote

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Tos-O-C4-NH-Boc**. Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Chemical Identifier: **Tos-O-C4-NH-Boc** CAS Number: 180851-50-7 Molecular Formula: $C_{16}H_{25}NO_5S$ Molecular Weight: 343.44 g/mol [1][2]

Hazard Identification and Precautionary Measures

Tos-O-C4-NH-Boc is a chemical that requires careful handling due to its potential hazards. The following hazard and precautionary statements have been identified.[3]

Hazard Statement	Description	Precautionary Statement	Description
H302	Harmful if swallowed.	P264	Wash hands thoroughly after handling.
H315	Causes skin irritation.	P270	Do not eat, drink or smoke when using this product.
H319	Causes serious eye irritation.	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.		
P302+P352	IF ON SKIN: Wash with plenty of soap and water.		
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P330	Rinse mouth.		
P332+P313	If skin irritation occurs: Get medical advice/attention.		

P337+P313	If eye irritation persists: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
P501	Dispose of contents/container in accordance with local regulations.	

A safety data sheet for the similar compound N-Boc-O-tosyl hydroxylamine also indicates potential for allergic skin reaction (H317) and respiratory irritation (H335), warranting additional caution.[4]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye and Face Protection	Chemical Safety Goggles and Face Shield	Goggles must be worn at all times to protect from splashes. A face shield is recommended when there is a significant risk of splashing.[4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or perforation before use.[4]
Body Protection	Flame-Resistant Lab Coat and Chemical-Resistant Apron	The lab coat should be fully buttoned to provide maximum coverage. An apron should be worn over the lab coat for an additional layer of protection.
Footwear	Closed-toe Shoes	Shoes must fully cover the feet; perforated shoes or sandals are not permitted.
Respiratory Protection	Respirator	May be necessary if working in an area with inadequate ventilation or where airborne exposure is possible.[4]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Tos-O-C4-NH-Boc** and ensuring a safe laboratory environment.

Receiving and Storage

- Initial Inspection: Upon receipt, inspect the container for any damage or leaks.

- Storage Conditions: Store in a cool, dry, and well-ventilated area. Keep the container tightly sealed to prevent moisture ingress. Recommended storage temperature is between 2-8°C.
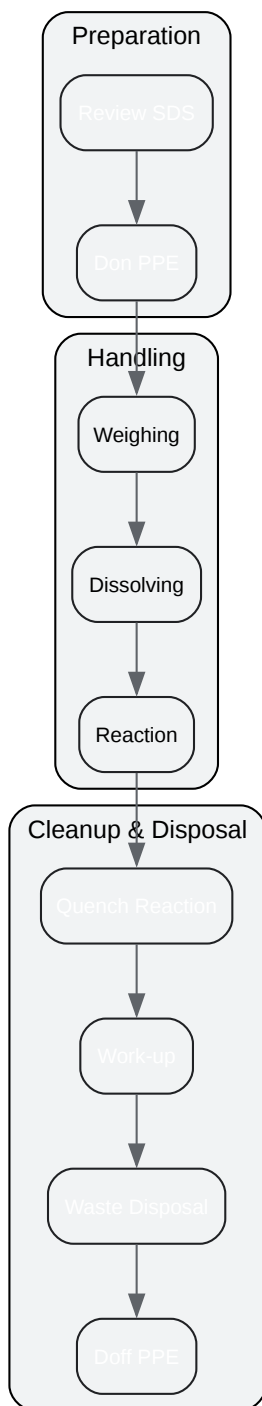
[3] For long-term storage, -20°C is advised.[1][5]

- Incompatible Materials: Store away from strong oxidizing agents and strong acids.

Handling Workflow

The following diagram outlines the standard workflow for handling **Tos-O-C4-NH-Boc** in a laboratory setting.

Handling Workflow for Tos-O-C4-NH-Boc

Preparation
- Review SDS
- Don PPE

Handling
- Weighing
- Dissolving
- Reaction

Cleanup & Disposal
- Quench Reaction
- Work-up
- Waste Disposal
- Doff PPE

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Caption: Standard operational workflow for handling **Tos-O-C4-NH-Boc**.

Tech Support

Experimental Protocols

Boc Deprotection (Acidic Conditions)

The tert-butoxycarbonyl (Boc) protecting group is labile under acidic conditions.[6] Trifluoroacetic acid (TFA) or hydrochloric acid (HCl) are commonly used for its removal.[7]

- Preparation: Dissolve the Boc-protected amine in a suitable solvent such as dichloromethane (DCM) or 1,4-dioxane.

- Reagent Addition: Add an excess of the acid (e.g., 25-50% TFA in DCM or 4M HCl in dioxane).

- Reaction: Stir the mixture at room temperature. Monitor the reaction progress by an appropriate method (e.g., TLC or LC-MS). Reaction times can vary from 15 minutes to several hours.[7]

- Work-up: Upon completion, remove the solvent and excess acid under reduced pressure. The resulting amine salt can be neutralized with a mild base (e.g., saturated sodium bicarbonate solution) and extracted into an organic solvent. The organic layer is then washed, dried, and concentrated to yield the deprotected amine.[7]

Disposal Plan

Proper disposal of **Tos-O-C4-NH-Boc** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.
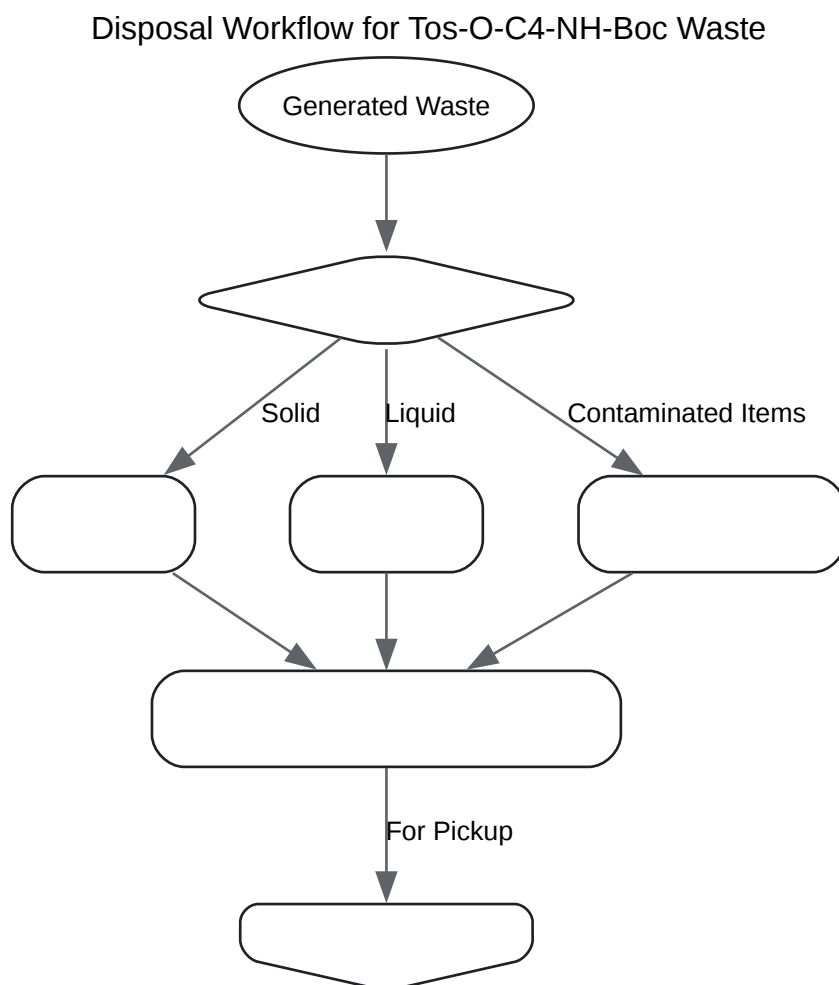
Waste Categorization and Collection

- Solid Waste: Unused or expired **Tos-O-C4-NH-Boc** should be collected in a clearly labeled, sealed container for hazardous waste.

- Liquid Waste: Reaction mixtures and solvent washes containing the compound should be collected in a designated, labeled hazardous waste container. Do not mix with incompatible waste streams.

- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, should be collected in a separate, labeled

container for solid hazardous waste.

Disposal Workflow

The following diagram illustrates the logical flow for the disposal of waste generated from handling **Tos-O-C4-NH-Boc**.

Disposal Workflow for Tos-O-C4-NH-Boc Waste

```
                    ( Generated Waste )
                           |
                           v
                        < diamond >
              Solid      Liquid    Contaminated Items
               |           |            |
               v           v            v
           [       ]   [       ]    [          ]
                \        |          /
                 v       v         v
                 [                 ]
                        |
                   For Pickup
                        |
                        v
                 [               ]
```

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Caption: Decision process for the segregation and disposal of waste.

Disposal Procedure:

All waste must be disposed of in accordance with federal, state, and local environmental control regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this chemical. Do not dispose of down the drain or in regular trash. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

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References

- 1. medkoo.com [medkoo.com]

- 2. Tos-O-C4-NH-Boc - MedChem Express [bioscience.co.uk]

- 3. sigmaaldrich.com [sigmaaldrich.com]

- 4. file.medchemexpress.com [file.medchemexpress.com]

- 5. medchemexpress.com [medchemexpress.com]

- 6. Boc-Protected Amino Groups [organic-chemistry.org]

- 7. benchchem.com [benchchem.com]

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